

Storing and handling Fmoc-D-Bpa-OH powder

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Compound of Interest

Compound Name: *Fmoc-D-Bpa-OH*

Cat. No.: *B557721*

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An In-depth Technical Guide to the Storage and Handling of **Fmoc-D-Bpa-OH** Powder

For researchers, scientists, and drug development professionals utilizing **Fmoc-D-Bpa-OH** in their work, proper storage and handling are paramount to ensure the integrity of the compound and the safety of laboratory personnel. This guide provides a comprehensive overview of the best practices for storing and handling **Fmoc-D-Bpa-OH** powder, supported by available technical data.

Compound Information

Fmoc-D-Bpa-OH, also known as N-Fmoc-4-benzoyl-D-phenylalanine, is a derivative of the amino acid phenylalanine.^{[1][2]} It is commonly used in solid-phase peptide synthesis (SPPS) to incorporate a photoactivatable benzophenone moiety into peptides.

Chemical Properties:

- Molecular Formula: $C_{31}H_{25}NO_5$ ^{[2][3][4]}
- Molecular Weight: 491.53 g/mol
- Appearance: White to off-white solid powder
- CAS Number: 117666-97-4

Storage Conditions

The stability of **Fmoc-D-Bpa-OH** is highly dependent on the storage conditions. Adherence to the recommended temperature and duration is critical to prevent degradation and ensure experimental reproducibility.

Quantitative Storage Data

The following table summarizes the recommended storage conditions for **Fmoc-D-Bpa-OH** in both solid (powder) and solution forms.

Form	Storage Temperature	Storage Duration	Source
Powder	-20°C	3 years	
Powder	2-8°C	2 years	
In Solvent	-20°C	1 month	
In Solvent	-80°C	6 months	

It is recommended to store the lyophilized powder in a desiccated environment. When preparing solutions, it is advisable to aliquot them to avoid multiple freeze-thaw cycles, which can lead to degradation.

Handling and Safety

Proper handling procedures are essential to protect researchers from potential hazards and to maintain the purity of the compound.

Personal Protective Equipment (PPE)

When handling **Fmoc-D-Bpa-OH** powder, the following personal protective equipment should be used:

- Eye Protection: Eyeshields or safety goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).

- Respiratory Protection: A type N95 (US) or equivalent respirator should be used, especially when handling the powder outside of a fume hood to avoid dust inhalation.
- Skin Protection: A lab coat and closed-toe shoes are recommended.

General Handling Guidelines

- Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid the generation and inhalation of dust.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling the compound.
- Keep the container tightly closed when not in use.
- Avoid sources of ignition as the material is a combustible solid.

Solubility

Fmoc-D-Bpa-OH is soluble in dimethyl sulfoxide (DMSO). A stock solution of 100 mg/mL (203.45 mM) can be prepared in DMSO, though ultrasonic assistance may be required. It is noted that DMSO is hygroscopic, and using newly opened DMSO is recommended for optimal solubility.

Experimental Protocols

While a specific, detailed experimental protocol for **Fmoc-D-Bpa-OH** was not found in the provided search results, it is primarily used in Fmoc solid-phase peptide synthesis (SPPS). The following is a generalized protocol for the coupling of an Fmoc-protected amino acid, like **Fmoc-D-Bpa-OH**, during SPPS.

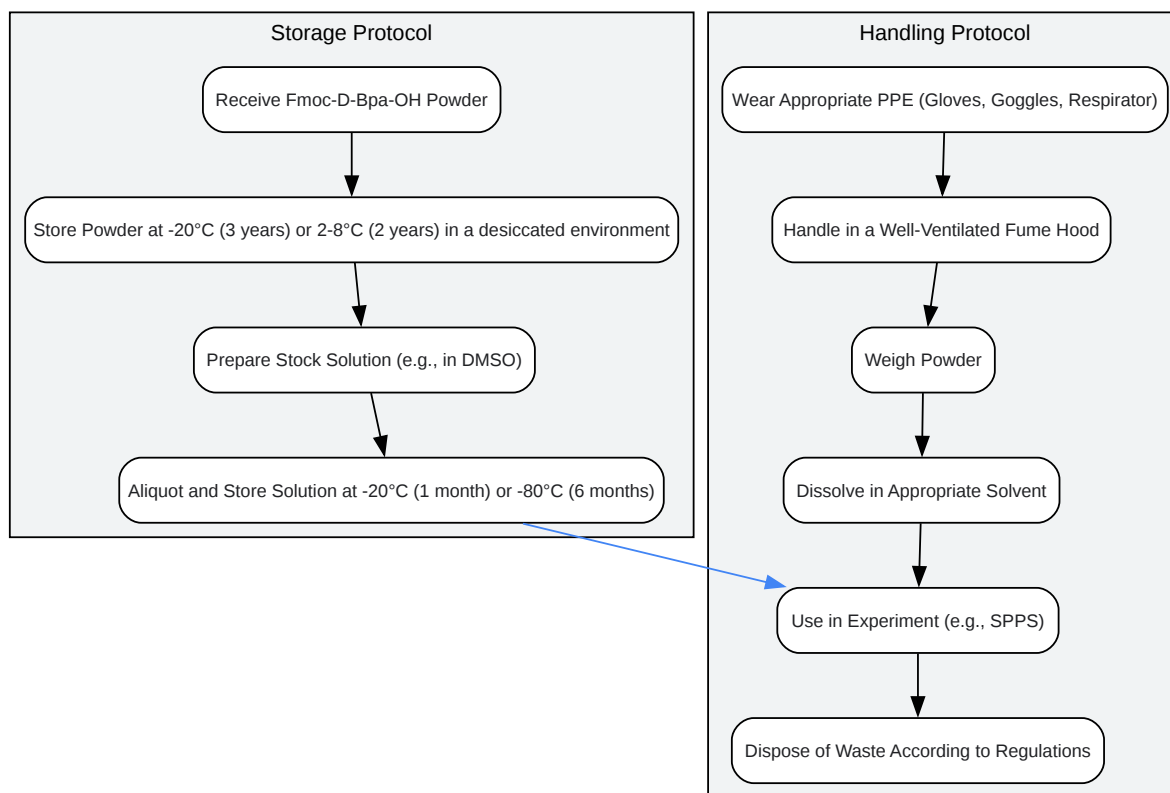
General Fmoc-SPPS Coupling Protocol

- Resin Swelling: The solid support resin (e.g., Rink Amide resin) is swelled in a suitable solvent, typically dimethylformamide (DMF), for a minimum of 30 minutes.

- **Fmoc Deprotection:** The N-terminal Fmoc protecting group on the resin-bound peptide is removed by treating the resin with a 20% solution of piperidine in DMF. This is typically done for 5-10 minutes and repeated once.
- **Washing:** The resin is thoroughly washed with DMF to remove the piperidine and the cleaved Fmoc group.
- **Coupling:**
 - A solution of **Fmoc-D-Bpa-OH** (typically 3-5 equivalents) and a coupling reagent (e.g., HBTU, HATU) in DMF is prepared.
 - A base, such as N,N-diisopropylethylamine (DIPEA), is added to the amino acid solution.
 - This activation mixture is then added to the resin.
 - The coupling reaction is allowed to proceed for 1-2 hours at room temperature with gentle agitation.
- **Washing:** The resin is washed again with DMF to remove any unreacted reagents.
- **Cycle Repetition:** The deprotection, washing, and coupling steps are repeated for each subsequent amino acid in the peptide sequence.

Visualizations

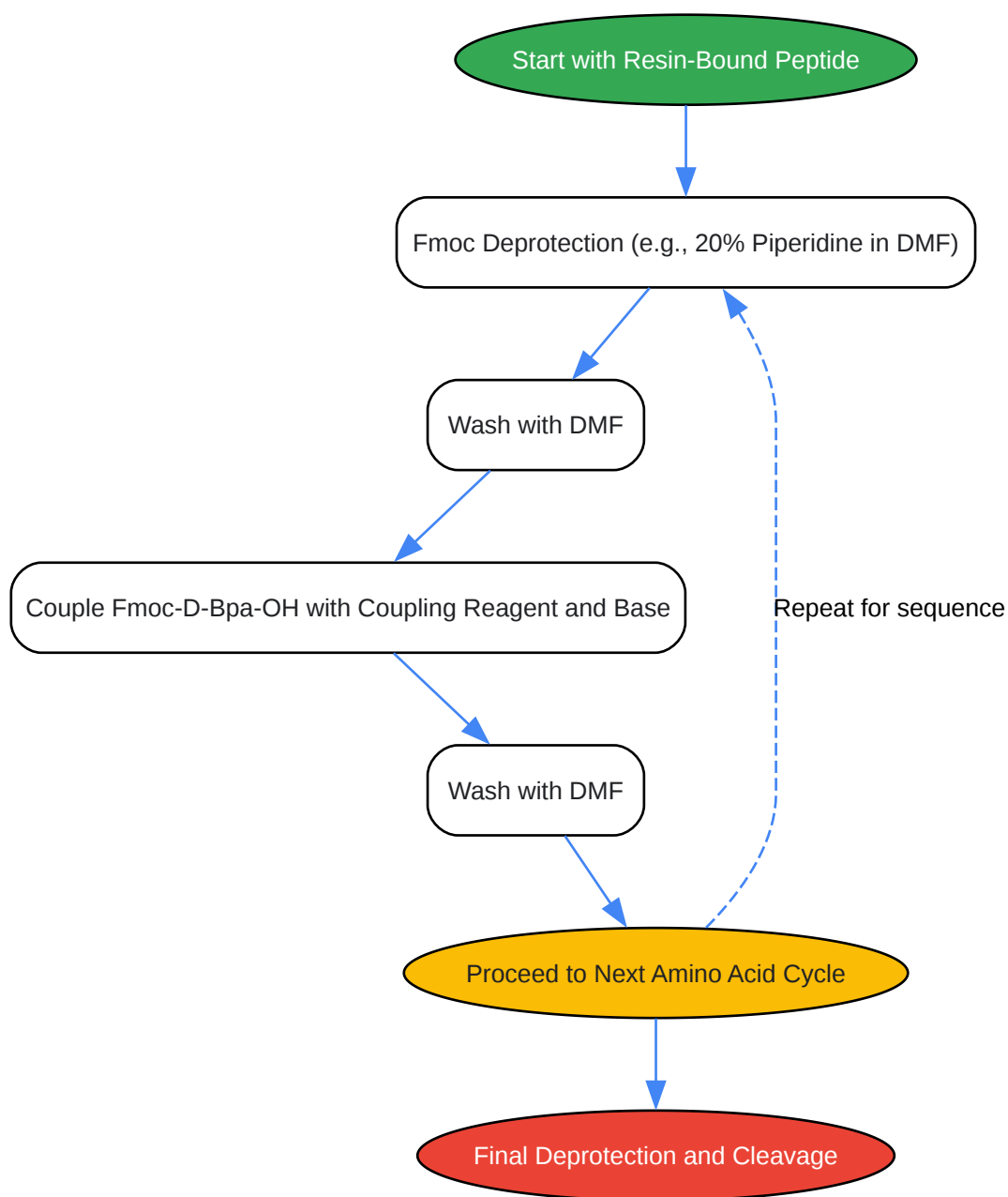
Workflow for Storage and Handling of Fmoc-D-Bpa-OH



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Caption: Workflow for the proper storage and handling of **Fmoc-D-Bpa-OH**.

Logical Flow for Fmoc-SPPS Coupling



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Caption: A simplified logical workflow for a single coupling cycle in Fmoc-SPPS.

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